

# Application Notes and Protocols: Bradykinin B2 Receptor Binding Assay Using Anatibant

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## Compound of Interest

Compound Name:	Anatibant
Cat. No.:	B1667384

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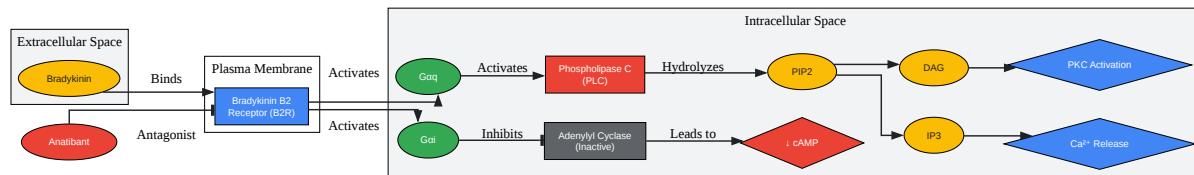
For Researchers, Scientists, and Drug Development Professionals

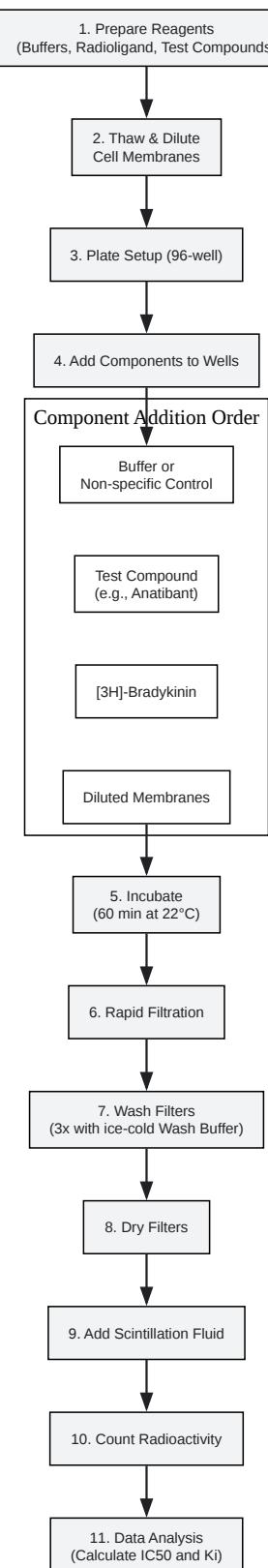
## Introduction

Bradykinin receptors, belonging to the G-protein coupled receptor (GPCR) superfamily, are integral to various physiological and pathological processes, including inflammation, pain, and vasodilation.<sup>[1]</sup> The bradykinin B2 receptor is constitutively expressed in a multitude of tissues and mediates the majority of the acute physiological responses to bradykinin.<sup>[2]</sup> This makes the B2 receptor a prime therapeutic target for a range of disorders. **Anatibant** (also known as LF16-0687Ms) is a potent and selective, non-peptide antagonist of the Bradykinin B2 receptor.<sup>[3][4]</sup> These application notes provide a detailed protocol for a competitive radioligand binding assay to determine the binding affinity of test compounds, such as **Anatibant**, to the human Bradykinin B2 receptor.

## Bradykinin B2 Receptor Signaling Pathway

Upon activation by its endogenous ligand bradykinin, the B2 receptor couples to G<sub>q</sub> and G<sub>i</sub> proteins.<sup>[4]</sup> Activation of G<sub>q</sub> stimulates phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). This cascade results in an increase in intracellular calcium levels and the activation of Protein Kinase C (PKC). Concurrently, coupling to G<sub>i</sub> leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels.



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